

Technical Profile: 4-iodo-2-(2-methoxyethoxy)pyridine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Iodo-2-(2-methoxyethoxy)pyridine

Cat. No.: B15359339

[Get Quote](#)

CAS Registry Number: 1363437-63-1^[1]

Executive Summary

4-iodo-2-(2-methoxyethoxy)pyridine is a bifunctionalized pyridine scaffold extensively utilized in modern drug discovery.^[1] It features two distinct chemical handles:^[2]

- **C4-Iodine:** A highly reactive electrophilic site primed for transition-metal-catalyzed cross-coupling reactions (Suzuki, Sonogashira, Buchwald-Hartwig).^[1]
- **C2-Alkoxy Chain:** A solubilizing ethylene glycol ether motif that modulates lipophilicity (LogP) and metabolic stability, often serving as a "solubility anchor" in lead optimization.^[1]

This guide details the synthesis, reactivity, and handling of this compound, providing researchers with a robust roadmap for its integration into structure-activity relationship (SAR) campaigns.^[1]

Chemical Identity & Physical Properties[1][3][4][5][6][7][8]

Property	Data
IUPAC Name	4-iodo-2-(2-methoxyethoxy)pyridine
CAS Number	1363437-63-1
Molecular Formula	
Molecular Weight	279.08 g/mol
SMILES	<chem>COCCOC1=NC=CC(I)=C1</chem>
Physical State	Solid (typically off-white to pale yellow)
Solubility	Soluble in DMSO, DCM, Methanol, THF
LogP (Predicted)	~2.3 (Moderate Lipophilicity)

Synthetic Methodology

The most reliable route to **4-iodo-2-(2-methoxyethoxy)pyridine** utilizes a Nucleophilic Aromatic Substitution (

) strategy.[1] This approach is preferred over direct iodination of the ether derivative due to the superior regiocontrol offered by starting with a pre-halogenated pyridine core.

Reaction Pathway (Mechanism)

The synthesis exploits the high reactivity of the C2-position in pyridine rings towards nucleophiles, particularly when activated by a leaving group like fluorine or chlorine.[1] The 2-fluoro-4-iodopyridine substrate is ideal because the fluorine atom is a significantly better leaving group for

than iodine, ensuring exclusive substitution at the C2 position while leaving the C4-iodine intact for downstream chemistry.[1]

Experimental Protocol

Objective: Synthesis of **4-iodo-2-(2-methoxyethoxy)pyridine** from 2-fluoro-4-iodopyridine.

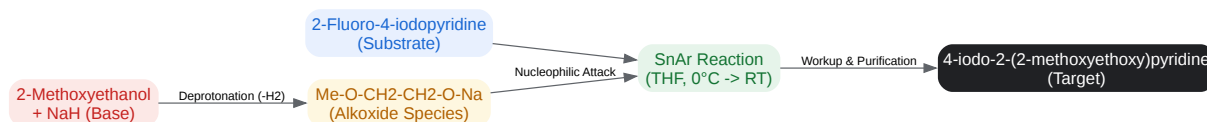
Reagents:

- Substrate: 2-Fluoro-4-iodopyridine (1.0 equiv)
- Nucleophile: 2-Methoxyethanol (1.2 equiv)[1]
- Base: Sodium Hydride (NaH, 60% dispersion in oil) (1.5 equiv)[1]
- Solvent: Anhydrous THF (Tetrahydrofuran)[1]

Step-by-Step Procedure:

- Preparation of Alkoxide: To a flame-dried round-bottom flask under inert atmosphere (N₂ or Ar), add NaH (1.5 equiv) suspended in anhydrous THF. Cool to 0°C.
- Nucleophile Addition: Dropwise add 2-methoxyethanol (1.2 equiv). Evolution of gas will be observed. Stir at 0°C for 30 minutes to ensure complete formation of the sodium alkoxide.
- Substrate Addition: Add a solution of 2-fluoro-4-iodopyridine (1.0 equiv) in THF dropwise to the cold alkoxide solution.
- Reaction: Allow the mixture to warm to room temperature (20-25°C). Monitor by TLC or LC-MS. Conversion is typically complete within 2–4 hours.
 - Note: If the reaction is sluggish, heat to 50°C.
- Quench & Workup: Carefully quench with saturated aqueous HCl (exothermic). Extract the aqueous layer with Ethyl Acetate (3 x 10 mL).
[1]
- Purification: Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo. Purify the residue via silica gel flash chromatography (Gradient: 0–30% EtOAc in Hexanes).

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Chemoselective synthesis via SnAr displacement of fluorine by 2-methoxyethoxide.

Reactivity Profile & Applications

The utility of **4-iodo-2-(2-methoxyethoxy)pyridine** lies in its orthogonal reactivity.^[1] The C4-iodine bond is chemically distinct from the ether linkage, allowing for selective functionalization.

Chemoselective Cross-Coupling

The C4-position is electronically deficient, making the C-I bond highly susceptible to oxidative addition by Palladium(0) species.^[1]

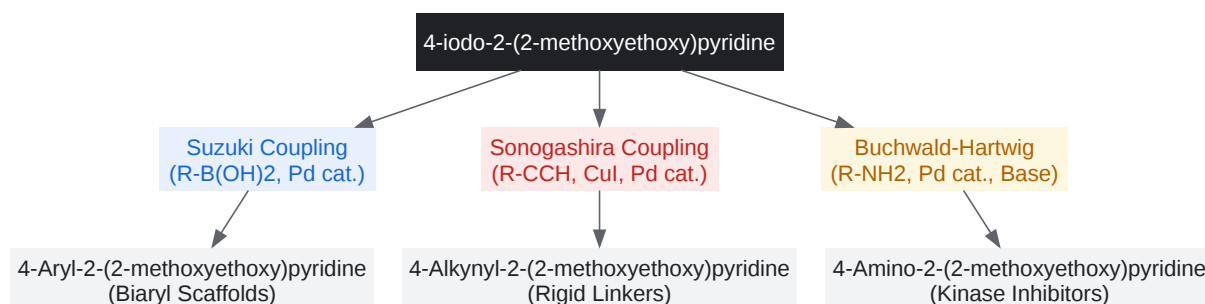
- Suzuki-Miyaura Coupling: Reacts with aryl/heteroaryl boronic acids to install biaryl systems.
- Sonogashira Coupling: Reacts with terminal alkynes to form C-C triple bonds.
- Buchwald-Hartwig Amination: Reacts with amines to form C-N bonds (useful for kinase hinge binders).^[1]

Structural Utility (SAR)

The 2-(2-methoxyethoxy) tail serves specific medicinal chemistry functions:

- Solubility: The ether oxygen atoms act as hydrogen bond acceptors, disrupting crystal lattice energy and improving aqueous solubility compared to a simple ethyl or methyl group.
- Metabolic Stability: The ethylene glycol motif is generally more resistant to oxidative metabolism (CYP450) than long alkyl chains.^[1]

Divergent Synthesis Map



[Click to download full resolution via product page](#)

Caption: Divergent functionalization of the C4-iodine handle using Pd-catalyzed cross-couplings.[1]

Handling & Safety Protocols

While specific toxicological data for this exact CAS is limited, it should be handled with the standard precautions reserved for halogenated pyridine derivatives.

- Hazard Classification: Irritant (Skin, Eye, Respiratory).[1]
- Storage: Keep in a tightly sealed container at 2–8°C (Refrigerate). Protect from light to prevent iodine liberation/degradation.
- Personal Protective Equipment (PPE):
 - Nitrile gloves (0.11 mm minimum thickness).[1]
 - Chemical safety goggles.[3]
 - Fume hood usage is mandatory to avoid inhalation of dust or vapors.

References

- PubChem Compound Summary. **4-iodo-2-(2-methoxyethoxy)pyridine** (CAS 1363437-63-1).^[1] National Center for Biotechnology Information.^{[4][5]} Available at: [\[Link\]](#)^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. CID 126963437 | C57H76N19O18 | CID 126963437 - PubChem](#)
[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [2. CN103724256A - Method for synthesis of 2-alkoxy-4-substituted pyridine derivatives - Google Patents](#) [\[patents.google.com\]](https://patents.google.com)
- [3. fishersci.com](#) [\[fishersci.com\]](https://fishersci.com)
- [4. Bioregistry - PubChem compound](#) [\[bioregistry.io\]](https://bioregistry.io)
- [5. Bioregistry - PubChem compound](#) [\[bioregistry.io\]](https://bioregistry.io)
- To cite this document: BenchChem. [Technical Profile: 4-iodo-2-(2-methoxyethoxy)pyridine]. BenchChem, [2026]. [Online PDF]. Available at:
[\[https://www.benchchem.com/product/b15359339/docs#technical-profile-4-iodo-2-2-methoxyethoxy-pyridine\]](https://www.benchchem.com/product/b15359339/docs#technical-profile-4-iodo-2-2-methoxyethoxy-pyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)